# Spectroscopic Profile of Tetraethyl Orthocarbonate: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Tetraethyl orthocarbonate* |
| *CAS No.:* | *78-09-1* |
| *Cat. No.:* | *B043093* |

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An In-depth Analysis of NMR, IR, and MS Data for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **tetraethyl orthocarbonate** (TEOC), a versatile reagent in organic synthesis. The following sections detail the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols used for their acquisition. This information is crucial for the unambiguous identification and characterization of this compound in research and development settings.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. For **tetraethyl orthocarbonate**, both $^{1}H$ and $^{13}C$ NMR spectra provide characteristic signals that confirm its unique orthoester structure.

### $^{1}H$ NMR Data

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The $^{1}H$ NMR spectrum of **tetraethyl orthocarbonate** is characterized by two distinct signals corresponding to the ethyl groups. Due to the symmetrical nature of the molecule, all four ethyl groups are chemically equivalent.

Table 1: $^{1}H$ NMR Spectroscopic Data for **Tetraethyl Orthocarbonate**

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment |
|---|---|---|---|
| 3.65 | Quartet (q) | 8H | -O-$CH_2$-$CH_3$ |
| 1.20 | Triplet (t) | 12H | -O-$CH_2$-$CH_3$ |

Solvent: $CDCl_3$

The quartet at 3.65 ppm is attributed to the eight methylene protons (-$CH_2$-), which are deshielded by the adjacent oxygen atoms. These protons are split by the neighboring methyl protons into a quartet. The twelve methyl protons (-$CH_3$) appear as a triplet at 1.20 ppm due to coupling with the adjacent methylene protons.

## $^{13}C$ NMR Data

The $^{13}C$ NMR spectrum of **tetraethyl orthocarbonate** is simple, showing only three signals corresponding to the quaternary carbon, the methylene carbons, and the methyl carbons of the four equivalent ethyl groups.

Table 2: $^{13}C$ NMR Spectroscopic Data for **Tetraethyl Orthocarbonate**

| Chemical Shift (δ) ppm | Assignment |
|---|---|
| 114.7 | $C(OCH_2CH_3)_4$ |
| 62.1 | -O-$CH_2$-$CH_3$ |
| 15.3 | -O-$CH_2$-$CH_3$ |

Solvent: $CDCl_3$

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The signal for the central quaternary carbon is observed in the downfield region around 114.7 ppm. The methylene carbons appear at approximately 62.1 ppm, while the methyl carbons are found in the upfield region at about 15.3 ppm.[1]

## Experimental Protocol for NMR Spectroscopy

Sample Preparation: A solution of **tetraethyl orthocarbonate** is prepared by dissolving approximately 20-50 mg of the compound in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). The solution is then transferred to a 5 mm NMR tube.

Instrumentation and Acquisition Parameters:

- Spectrometer: A 400 MHz or 500 MHz NMR spectrometer.
- $^{1}H$ NMR:
  - Pulse Program: Standard single-pulse experiment.
  - Number of Scans: 16
  - Relaxation Delay: 1.0 s
  - Acquisition Time: 4.0 s
- $^{13}C$ NMR:
  - Pulse Program: Proton-decoupled pulse program.
  - Number of Scans: 1024
  - Relaxation Delay: 2.0 s
  - Acquisition Time: 1.5 s

# Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **tetraethyl orthocarbonate** is dominated by strong C-O stretching vibrations.

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Table 3: IR Spectroscopic Data for **Tetraethyl Orthocarbonate**

| Wavenumber ($cm^{-1}$) | Intensity | Assignment |
|---|---|---|
| 2975-2870 | Strong | C-H stretching (alkane) |
| 1470-1440 | Medium | C-H bending ($CH_2$) |
| 1390-1370 | Medium | C-H bending ($CH_3$) |
| 1100-1000 | Very Strong | C-O stretching (ether-like) |

The most prominent feature in the IR spectrum is the very strong and broad absorption band in the 1100-1000 $cm^{-1}$ region, which is characteristic of the C-O single bond stretching vibrations in the ether-like linkages of the orthoester.[1][2] The spectrum also shows typical C-H stretching and bending vibrations for the ethyl groups.

## Experimental Protocol for IR Spectroscopy

Sample Preparation: A thin film of neat **tetraethyl orthocarbonate** is prepared between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.[3] Alternatively, a drop of the liquid can be placed directly on the crystal of an Attenuated Total Reflectance (ATR) accessory.

Instrumentation and Acquisition Parameters:

- Spectrometer: Fourier Transform Infrared (FTIR) Spectrometer.
- Mode: Transmission or ATR.
- Spectral Range: 4000-400 $cm^{-1}$.
- Resolution: 4 $cm^{-1}$.
- Number of Scans: 16.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. The electron ionization (EI) mass spectrum of **tetraethyl orthocarbonate** does

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not typically show a prominent molecular ion peak due to the lability of the orthoester functionality.

Table 4: Mass Spectrometry Data for **Tetraethyl Orthocarbonate**

| m/z | Relative Intensity (%) | Proposed Fragment |
|---|---|---|
| 147 | 92.1 | $[C(OCH_2CH_3)_3]^+$ |
| 119 | - | $[C(OCH_2CH_3)_2OH]^+$ |
| 91 | 55.8 | $[C(OCH_2CH_3)(OH)_2]^+$ |
| 63 | 99.9 | $[C(OH)_3]^+$ |
| 45 | - | $[OCH_2CH_3]^+$ |
| 29 | 84.8 | $[CH_2CH_3]^+$ |

The base peak in the mass spectrum is observed at m/z 63. A significant peak is also present at m/z 147, corresponding to the loss of an ethoxy radical.

## Proposed Fragmentation Pathway

The fragmentation of **tetraethyl orthocarbonate** under electron ionization is initiated by the loss of an electron from one of the oxygen atoms. The resulting molecular ion is unstable and readily undergoes fragmentation. The primary fragmentation pathway involves the cleavage of a C-O bond to lose an ethyl radical, followed by successive losses of ethene and ethanol molecules.

## Experimental Protocol for Mass Spectrometry

Sample Introduction and Ionization:

- Inlet System: Gas Chromatography (GC) for sample introduction.
- Ionization Source: Electron Ionization (EI) at 70 eV.

Mass Analysis and Detection:

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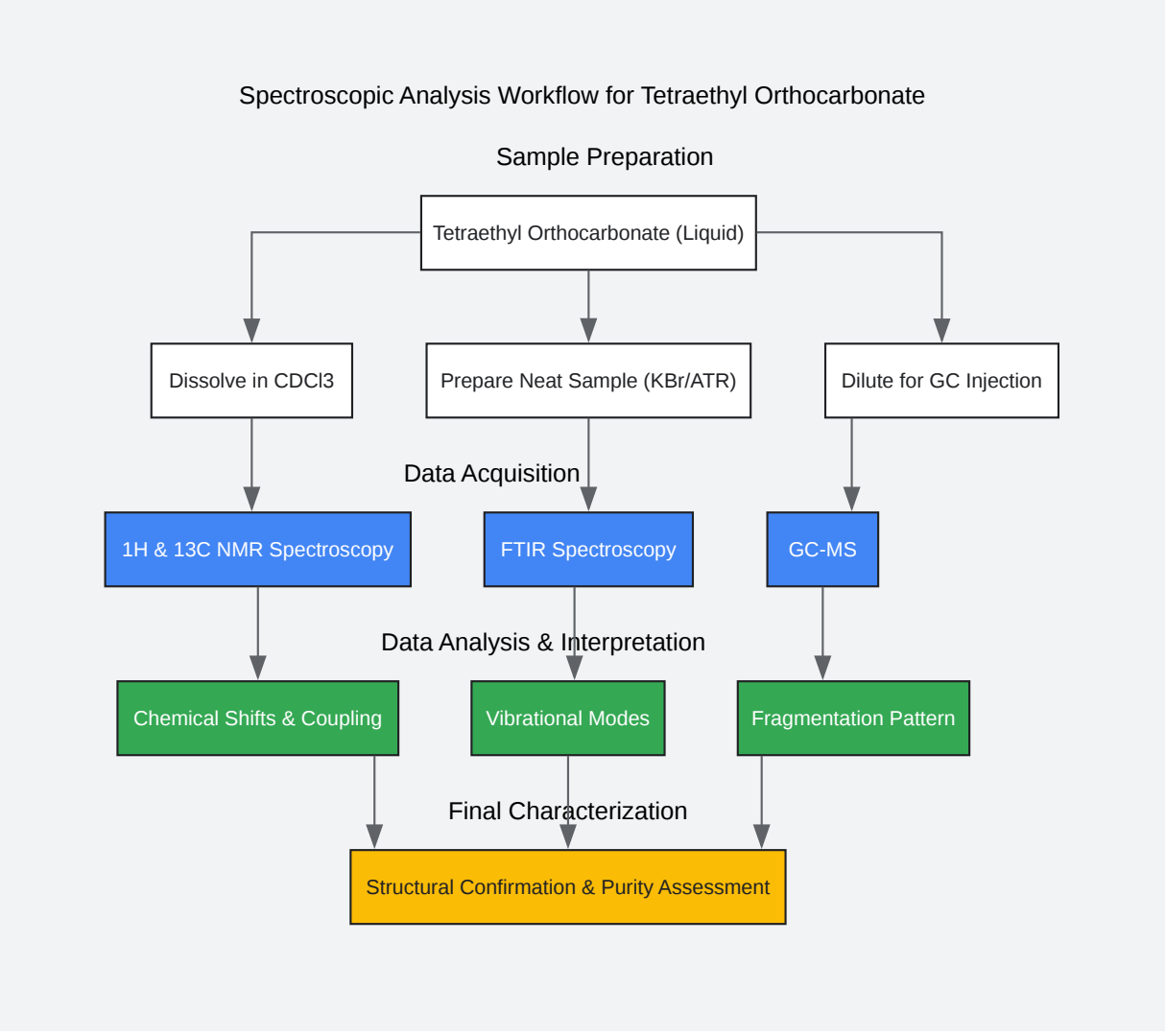
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Detector: Electron multiplier.

## Logical Workflow

The following diagram illustrates the logical workflow for the complete spectroscopic analysis of **tetraethyl orthocarbonate**.

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Caption: Workflow for Spectroscopic Analysis of TEOC.

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# References


- 1. chem.libretexts.org [chem.libretexts.org]
- 2. 18.8 Spectroscopy of Ethers – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 3. chemguide.co.uk [chemguide.co.uk]
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